

Essential Safety and Operational Guide for Handling OVA G4 Peptide

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Compound of Interest

Compound Name: OVA G4 peptide

Cat. No.: B10775172

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory reagents is paramount. This guide provides immediate, essential safety and logistical information for the handling of **OVA G4 peptide**, a variant of the agonist ovalbumin (OVA) peptide SIINFEKL (257-264).^{[1][2][3][4]} Adherence to these protocols is critical for personnel safety and maintaining the integrity of the product.

Physical and Chemical Properties

A summary of the key quantitative data for **OVA G4 peptide** is provided below for easy reference.

Property	Value	Source
Sequence	SIIGFEKL (Ser-Ile-Ile-Gly-Phe-Glu-Lys-Leu)	[5]
Molecular Formula	C43H71N9O12	
Molecular Weight	906.08 g/mol	
Purity	>95%	
Form	Lyophilized powder	
Solubility	Soluble in ultrapure water (under 1mg/ml) and DMSO.	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **OVA G4 peptide**, particularly in its lyophilized powder form, to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes. Must meet appropriate safety standards (e.g., ANSI Z87.1).
Face Shield	Recommended in addition to safety goggles when there is a significant splash hazard.	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. Double gloving may be necessary for added protection. Gloves should be removed and replaced immediately after any contact with the peptide.
Body Protection	Laboratory Coat	Standard lab coats are required to protect skin and clothing.
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling larger quantities of lyophilized peptide to avoid inhalation of dust particles.

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the stability and integrity of the **OVA G4 peptide**.

Storage of Lyophilized Peptide:

- Store at -20°C for long-term storage.
- Some suppliers suggest that for TFA salt forms, storage at -80°C is recommended for up to 6 months, while at -20°C, it should be used within 1 month.
- Keep the container tightly sealed in a cool, well-ventilated area, away from moisture and direct sunlight.

Handling of Lyophilized Peptide:

- Due to the hygroscopic nature of peptides, allow the container to warm to room temperature in a desiccator before opening to prevent moisture absorption.
- Weigh the lyophilized powder quickly in a controlled environment to minimize exposure to air and moisture.
- After weighing, tightly reseal the container.

Preparation and Storage of Peptide Solutions:

- It is not recommended to store peptides in solution for long periods.
- If necessary, create single-use aliquots and store them frozen at -20°C or -80°C to avoid repeated freeze-thaw cycles.
- Stock solutions at -80°C may be stable for up to 6 months, while at -20°C, they should be used within 1 month.
- If using water as a solvent, it is recommended to filter and sterilize the solution with a 0.22 µm filter before use.

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable. Seek medical attention.
Skin Contact	Wash the affected area with plenty of water. If irritation persists, seek medical attention.
Eye Contact	Rinse eyes cautiously with plenty of water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical attention.

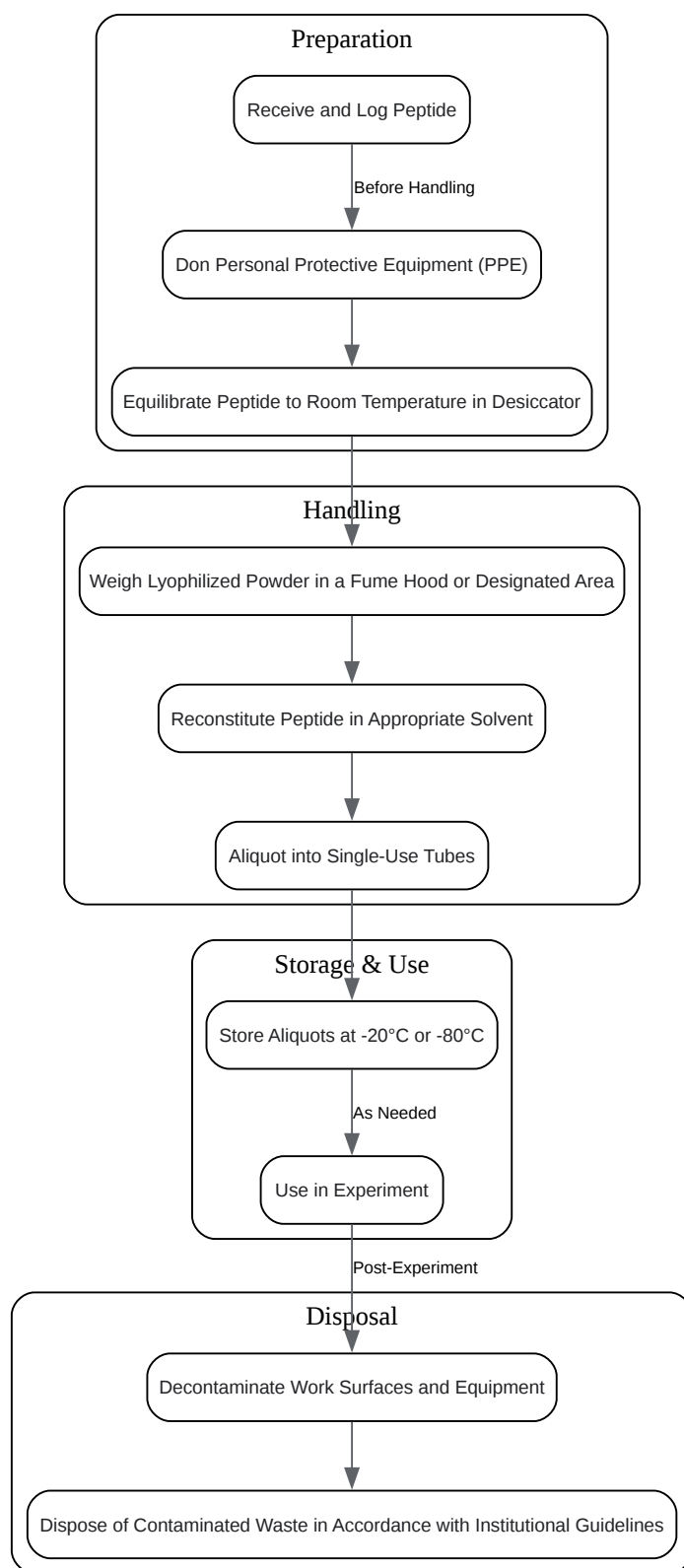
Disposal Plan

Contaminated materials and waste should be handled and disposed of in accordance with institutional and local regulations for chemical waste.

- Absorb solutions with an inert liquid-binding material.
- Decontaminate surfaces and equipment by scrubbing with a suitable disinfectant, such as alcohol.
- Dispose of contaminated material in a designated hazardous waste container.

Experimental Workflow: Safe Handling of OVA G4 Peptide

The following diagram outlines the standard workflow for safely handling **OVA G4 peptide** from receipt to disposal.



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Caption: Workflow for the safe handling of **OVA G4 peptide**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling OVA G4 Peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775172#personal-protective-equipment-for-handling-ova-g4-peptide]

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